

Diquat-induced oxidative stress pathways

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Compound of Interest

Compound Name: **Diquat**

Cat. No.: **B7796111**

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An In-depth Technical Guide to **Diquat**-Induced Oxidative Stress Pathways

For Researchers, Scientists, and Drug Development Professionals

Introduction

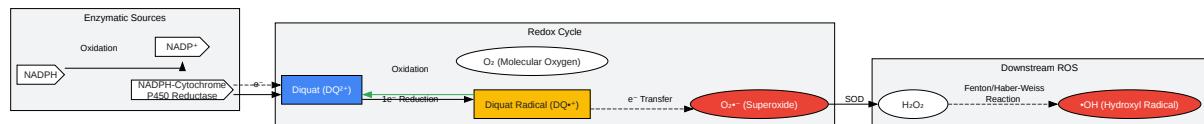
Diquat (1,1'-ethylene-2,2'-bipyridylum) is a non-selective, fast-acting herbicide used globally for crop desiccation and aquatic weed control.^[1] Its toxicity poses significant health risks to humans and animals upon exposure, primarily targeting organs such as the liver, kidneys, lungs, and brain.^{[2][3]} The principal mechanism underlying **Diquat**'s toxicity is the induction of severe intracellular oxidative stress.^[4] This is driven by its ability to undergo redox cycling, a process that generates vast quantities of reactive oxygen species (ROS).^{[2][5]}

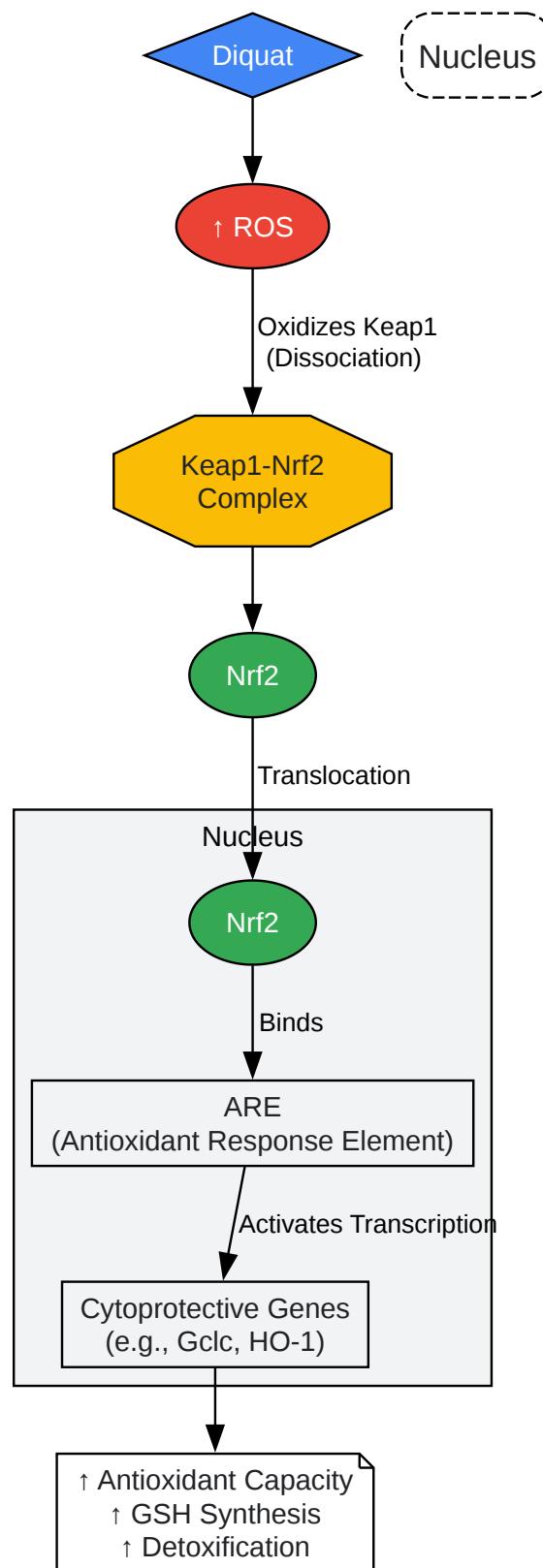
This guide provides a detailed examination of the molecular pathways involved in **Diquat**-induced oxidative stress, summarizing key quantitative data, outlining experimental protocols for assessing its effects, and visualizing the core signaling cascades.

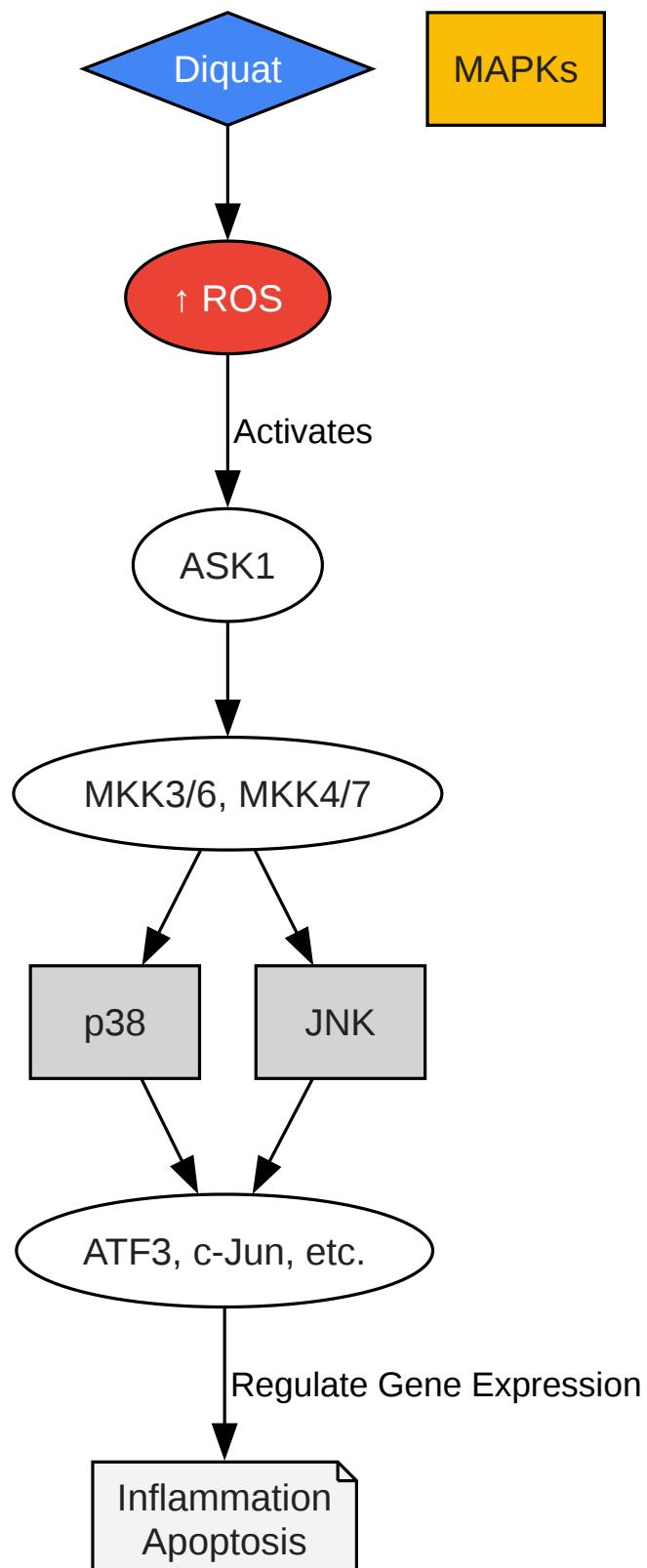
Core Mechanism: Redox Cycling and ROS Generation

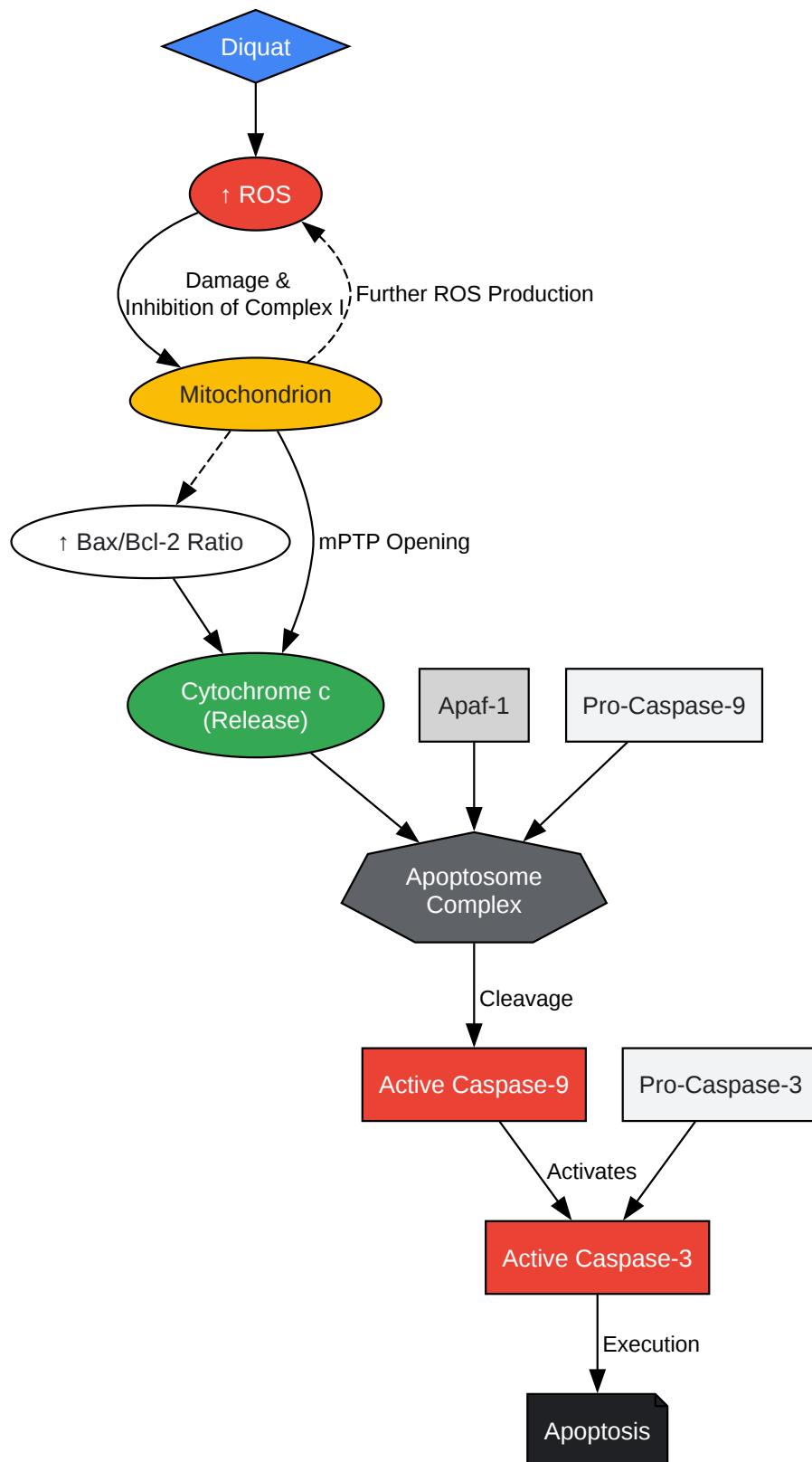
The foundation of **Diquat**'s toxicity is a futile redox cycle that continuously produces superoxide anions ($O_2\cdot^-$). This process involves a one-electron reduction of the **Diquat** dication (DQ^{2+}) by cellular reductases, primarily NADPH-cytochrome P450 reductase, to form a **Diquat** radical cation ($DQ\cdot^+$).^{[2][6]} This unstable radical then rapidly reacts with molecular oxygen (O_2), regenerating the parent **Diquat** dication and producing a superoxide anion.^{[1][7]}

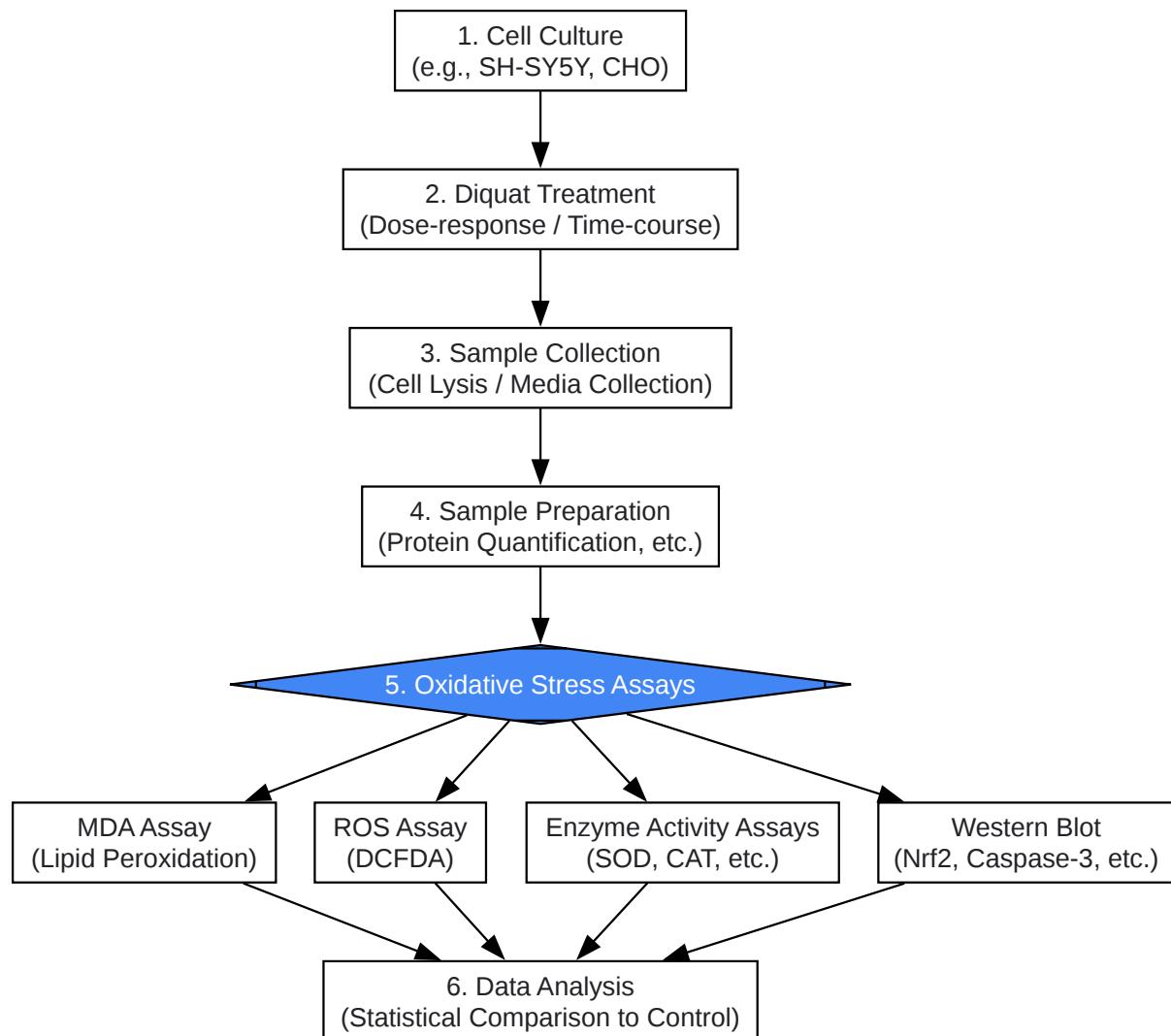
The regenerated **Diquat** is immediately available for another reduction, creating a catalytic cycle that consumes cellular reducing equivalents (like NADPH) and generates a continuous flux of $O_2^{\bullet-}$.^[1] This initial ROS can be converted by superoxide dismutase (SOD) into hydrogen peroxide (H_2O_2), which can then be transformed into the highly reactive hydroxyl radical ($\bullet OH$) through Fenton or Haber-Weiss reactions, further exacerbating cellular damage. ^{[1][8]}









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